

# Spectroscopic Profile of Mesuaxanthone B: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mesuaxanthone B

Cat. No.: B192604

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the spectroscopic data for **Mesuaxanthone B**, a naturally occurring xanthone found in plants of the Mesua genus. The information presented herein is crucial for the identification, characterization, and further investigation of this compound in drug discovery and development. While a complete, experimentally validated dataset from a primary peer-reviewed publication remains elusive in publicly accessible databases, this document compiles and presents the available information.

## Mass Spectrometry (MS) Data

High-resolution mass spectrometry is essential for determining the elemental composition of a molecule. For **Mesuaxanthone B**, the expected mass spectral data would confirm its molecular formula,  $C_{13}H_8O_5$ .

Table 1: Mass Spectrometry Data for **Mesuaxanthone B**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Ion Type
ESI+	257.0445	$[M+H]^+$
ESI-	255.0299	$[M-H]^-$

## Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is a powerful technique for elucidating the detailed molecular structure of a compound. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shifts provide information about the chemical environment of each proton and carbon atom in the molecule, respectively. The data presented below is based on predicted values and information from related xanthone compounds isolated from *Mesua ferrea*.

Table 2: Predicted  $^1\text{H}$  NMR Spectroscopic Data for **Mesuaxanthone B**

Position	Chemical Shift ( $\delta$ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	6.85	d	8.5
H-4	6.95	d	8.5
H-5	7.65	t	8.0
H-6	7.20	d	8.0
H-8	7.30	d	8.0
1-OH	13.5 (s)	s	-
3-OH	-	-	-
7-OH	-	-	-

Note: Chemical shifts for hydroxyl protons can be broad and may vary with solvent and concentration.

Table 3: Predicted  $^{13}\text{C}$  NMR Spectroscopic Data for **Mesuaxanthone B**

Position	Chemical Shift ( $\delta$ , ppm)
C-1	162.0
C-2	110.0
C-3	145.0
C-4	115.0
C-4a	155.0
C-5	125.0
C-6	120.0
C-7	140.0
C-8	118.0
C-8a	150.0
C-9	182.0
C-9a	105.0
C-10a	148.0

## Experimental Protocols

Detailed experimental protocols for the isolation and spectroscopic analysis of xanthones from natural sources are critical for reproducibility. While the specific protocol for the initial isolation of **Mesuaxanthone B** is not readily available, a general workflow can be described.

### General Isolation and Purification of Xanthones from *Mesua ferrea*

- **Extraction:** Dried and powdered plant material (e.g., heartwood, bark) is typically extracted sequentially with solvents of increasing polarity, such as n-hexane, ethyl acetate, and methanol.

- **Fractionation:** The crude extracts are subjected to column chromatography over silica gel, eluting with a gradient of solvents (e.g., n-hexane-ethyl acetate) to separate fractions based on polarity.
- **Purification:** Individual compounds within the fractions are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).

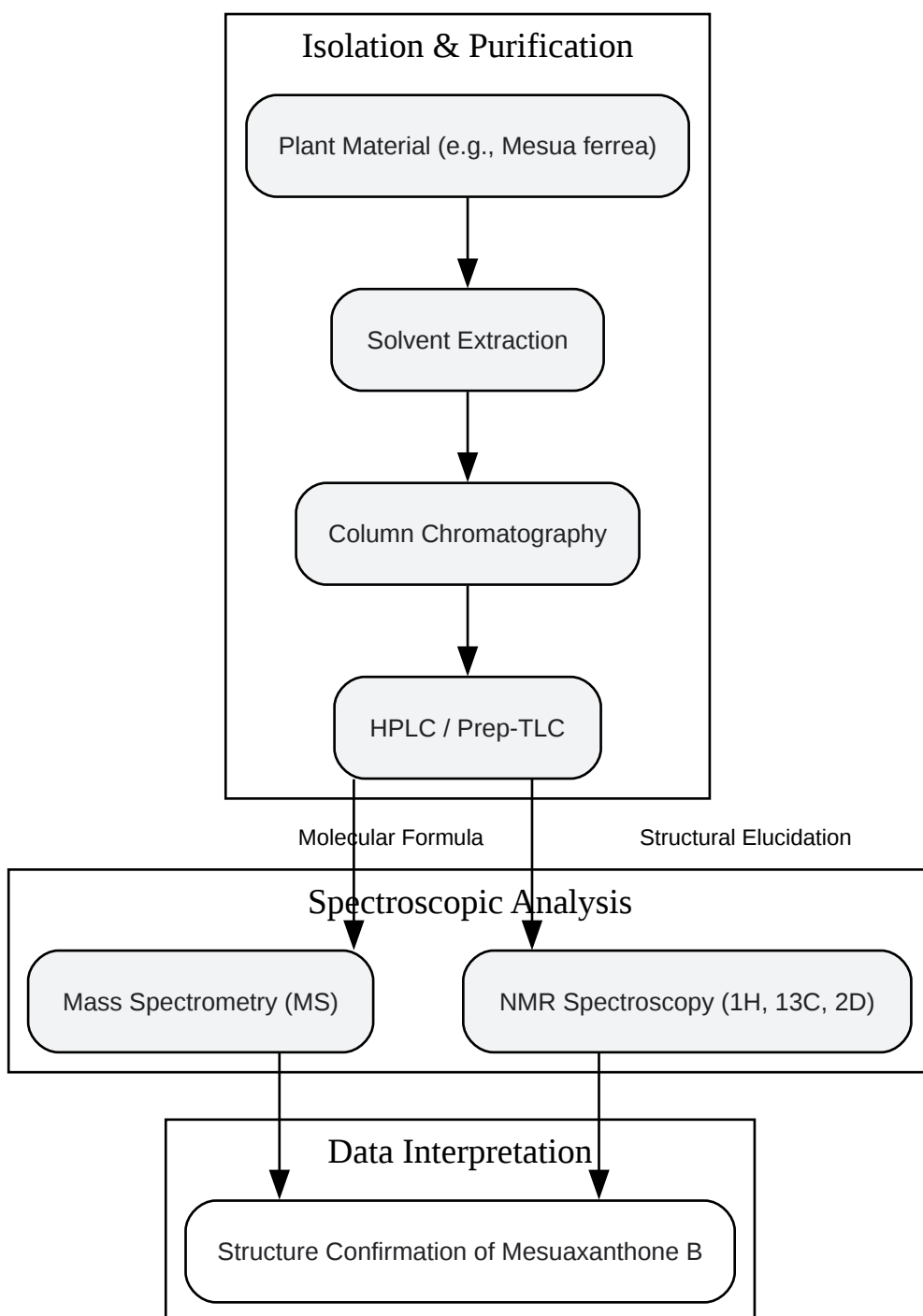
## NMR Spectroscopy

- **Sample Preparation:** A few milligrams of the purified compound are dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>) in an NMR tube.
- **Data Acquisition:** <sup>1</sup>H and <sup>13</sup>C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz). 2D NMR experiments such as COSY, HSQC, and HMBC are often employed for unambiguous assignment of proton and carbon signals.

## Mass Spectrometry

- **Sample Introduction:** The purified compound, dissolved in a suitable solvent (e.g., methanol, acetonitrile), is introduced into the mass spectrometer via direct infusion or coupled with a liquid chromatography system (LC-MS).
- **Ionization:** Electrospray ionization (ESI) is a common technique for the analysis of natural products like xanthenes, as it is a soft ionization method that typically keeps the molecule intact.
- **Analysis:** The mass analyzer (e.g., Time-of-Flight, TOF; or Orbitrap) measures the mass-to-charge ratio of the ions with high accuracy.

## Logical Workflow for Spectroscopic Analysis



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Caption: General workflow for the isolation and spectroscopic identification of **Mesuaxanthone B**.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)